

An In-depth Technical Guide to the Safe Handling of L-Alaninol

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Compound of Interest

Compound Name: *L-Alaninol*

Cat. No.: *B1674331*

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Introduction: **L-Alaninol**, also known as (S)-(+)-2-Amino-1-propanol, is a chiral amino alcohol widely utilized as a versatile building block in organic synthesis and pharmaceutical development.[1] It serves as a key intermediate in the preparation of various active pharmaceutical ingredients, including the HIV-1 integrase inhibitor Cabotegravir and the kinase inhibitor Encorafenib.[2] Given its reactive nature and specific hazard profile, a comprehensive understanding of its safety and handling precautions is critical for researchers, scientists, and drug development professionals to ensure a safe laboratory environment and prevent accidental exposure.

This guide provides an in-depth overview of the safety protocols, hazard classifications, emergency procedures, and handling recommendations for **L-Alaninol**, based on available safety data sheets and technical documentation.

Hazard Identification and Classification

L-Alaninol is classified as a hazardous substance requiring careful handling. The primary hazards are associated with its corrosive nature and combustibility.[3][4]

GHS Classification:

- Skin Corrosion/Irritation: Category 1B[4]
- Serious Eye Damage/Eye Irritation: Category 1[4]

- Combustible Liquid: (Flash Point > 61 °C and ≤ 93.3 °C)[3]

The signal word for **L-Alaninol** is "Danger".[3][4][5]

Table 1: GHS Hazard and Precautionary Statements

Code	Statement	Reference
Hazard Statements		
H227	Combustible liquid.	[3]
H314	Causes severe skin burns and eye damage.	[3][4][5][6][7]
H318	Causes serious eye damage.	[3][4]
Precautionary Statements		
P210	Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.	[3][4][8]
P260	Do not breathe dust/fume/gas/mist/vapors/spray.	[3][5][8][9]
P264	Wash skin thoroughly after handling.	[3][5][8][9]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[3][4][5][6]
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[4][9][10]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.	[3][4][10]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3][4][5][6][10]

Code	Statement	Reference
P310	Immediately call a POISON CENTER or doctor/physician.	[3][4][8][10]
P403+P235	Store in a well-ventilated place. Keep cool.	[3]
P405	Store locked up.	[3]

| P501 | Dispose of contents/container in accordance with local regulations. |[3] |

Physical and Chemical Properties

Understanding the physical and chemical properties of **L-Alaninol** is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties of **L-Alaninol**

Property	Value	Reference
CAS Number	2749-11-3	[1][2][4][11][12]
Molecular Formula	C ₃ H ₉ NO	[1][5]
Molecular Weight	75.11 g/mol	[1][5][13]
Appearance	Colorless to light yellow viscous liquid	[1][2][11][14]
Melting Point	-2 °C	[12][14][15]
Boiling Point	72-73 °C @ 11 mmHg	[1][11][12][14]
Density	0.965 g/mL at 25 °C	[1][3][11][12][14][15]
Flash Point	145 °F / 62.8 °C	[7][12][14][15]
Solubility	Soluble in water and ethanol	[2]

| Sensitivity | Air sensitive, Hygroscopic |[3][5][8][15] |

Handling, Storage, and Experimental Protocols

Adherence to strict protocols for handling and storage is essential to mitigate the risks associated with **L-Alaninol**.

Protocol for Safe Handling

- **Engineering Controls:** All work should be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of vapors.[3][9][16] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation. [16]
- **Personal Protective Equipment (PPE):** A comprehensive PPE setup is mandatory.
 - **Eye/Face Protection:** Wear tightly fitting chemical safety goggles and a face shield (minimum 8-inch).[3][4][9]
 - **Skin Protection:** Handle with chemical-resistant gloves that satisfy EN 374 standards.[3][4][9][17] Wear a complete chemical-protective suit to prevent skin contact.[3]
 - **Respiratory Protection:** If ventilation is inadequate or exposure limits are exceeded, use a full-face respirator with an appropriate cartridge.[9]
- **Procedural Precautions:** Avoid breathing vapors or mists.[3][8] Keep the substance away from all sources of ignition, including heat, sparks, and open flames.[3][4][8] Implement measures to prevent the buildup of electrostatic charge.[3][8]

Protocol for Safe Storage

- **Container Integrity:** Keep the container tightly closed in a dry, well-ventilated place.[3][4][8][14] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[3][8]
- **Storage Conditions:** Store in a cool place, with recommended temperatures between 2-8°C. [3][12][15] Due to its air-sensitive and hygroscopic nature, storage under an inert atmosphere (e.g., argon or nitrogen) is advised for long-term stability.[3][5][8][15]
- **Incompatible Materials:** Store separately from strong oxidizing agents and acids.[3][16]

Visualization of Laboratory Workflow

Caption: Standard Laboratory Handling Workflow for **L-Alaninol**.

Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of an accidental release or exposure.

Protocol for Accidental Release

- Immediate Response: Evacuate personnel to a safe area.^{[3][8]} Ensure adequate ventilation.^{[3][4]} Remove all sources of ignition from the vicinity.^{[3][8][9]}
- Personal Protection: Responders must wear full personal protective equipment, including respiratory protection, to avoid contact with the substance.^{[3][4][9]}
- Containment and Cleanup: Prevent the spill from entering drains or surface water.^{[3][4][5][9]} Contain the spillage using non-combustible, absorbent material such as sand, earth, or vermiculite.^{[4][10][17]} Collect the material using an electrically protected vacuum cleaner or by wet-brushing and place it in a suitable, closed container for disposal.^{[3][8]}
- Decontamination: Ventilate the affected area thoroughly after cleanup is complete.^[4]

Caption: Emergency Response Workflow for an **L-Alaninol** Spill.

Protocol for First Aid Measures

Medical attention must be sought immediately following any exposure. The corrosive nature of **L-Alaninol** can cause severe and hard-to-cure injuries.^{[4][17]}

- If Inhaled: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Consult a physician immediately.^{[3][5][8][9]}
- In Case of Skin Contact: Immediately take off all contaminated clothing and shoes.^{[3][5][8]} Wash the affected area with soap and plenty of water.^{[3][8]} Immediate medical treatment is required.^{[4][17]}

- In Case of Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, holding the eyelids apart.[3][4][8][17] Remove contact lenses if present and easy to do.[3][4][5] Continue rinsing and consult an ophthalmologist immediately.[4][17] There is a significant risk of blindness.[4][17]
- If Swallowed: Do NOT induce vomiting.[3][4][8][9] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[3][8] Call a physician or poison control center immediately due to the danger of gastric and esophageal perforation.[4][17]

Caption: First-Aid Decision Logic for **L-Alaninol** Exposure.

Fire-Fighting Measures

L-Alaninol is a combustible liquid and presents a slight fire hazard when exposed to heat or flame.[3][10]

Table 3: Fire-Fighting Guidance for **L-Alaninol**

Aspect	Recommendation	Reference
Suitable Extinguishing Media	Alcohol-resistant foam, dry chemical powder, carbon dioxide (CO₂), water spray.	[3] [4] [9] [17]
Unsuitable Extinguishing Media	Water jet or large amounts of water may be ineffective.	[3] [4] [17]
Specific Hazards	Vapors are heavier than air and can spread along floors, forming explosive mixtures with air. Heating may cause violent rupture of containers.	[4] [10] [17]
Hazardous Combustion Products	Carbon oxides (CO, CO ₂), Nitrogen oxides (NO _x).	[3] [4] [8] [16] [17]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) with a full face-piece and full chemical protective clothing.	[3] [4] [16] [17]

| Further Information | Use water spray to cool unopened containers. [\[3\]](#)[\[8\]](#) |

Toxicological Information

The primary toxicological concern with **L-Alaninol** is its severe corrosive effect on tissues.

- Skin Corrosion: Causes severe skin burns.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Eye Damage: Causes serious eye damage with a risk of permanent blindness.[\[4\]](#)[\[17\]](#)
- Ingestion: If swallowed, there is a danger of severe corrosive effects leading to perforation of the esophagus and stomach.[\[4\]](#)[\[17\]](#)
- Acute Toxicity: While specific quantitative data (e.g., LD50) is not readily available in the provided search results, the substance is considered harmful if swallowed and can cause

serious temporary or moderate residual injury upon short exposure.[8][18]

No data was available to indicate that **L-Alaninol** is carcinogenic, mutagenic, or a reproductive toxin.[16][17]

Conclusion:

L-Alaninol is an invaluable reagent in modern chemistry and pharmaceutical science. However, its hazardous properties demand the utmost respect and care. Professionals working with this compound must employ stringent engineering controls, wear appropriate personal protective equipment, and be thoroughly familiar with emergency procedures. By adhering to the detailed protocols outlined in this guide, the risks associated with **L-Alaninol** can be effectively managed, ensuring a safe and productive research environment.

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